

Viniferol D: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Viniferol D*

Cat. No.: *B15592555*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Viniferol D is a naturally occurring stilbenoid, specifically a resveratrol trimer, isolated from the stems of *Vitis vinifera*, the common grapevine. As a member of the stilbenoid family, which includes the well-studied resveratrol, **Viniferol D** is of significant interest to the scientific community for its potential biological activities and complex chemical architecture. This technical guide provides a detailed examination of the chemical structure, physicochemical properties, and known biological context of **Viniferol D**, tailored for professionals in research and drug development.

Chemical Structure and Properties

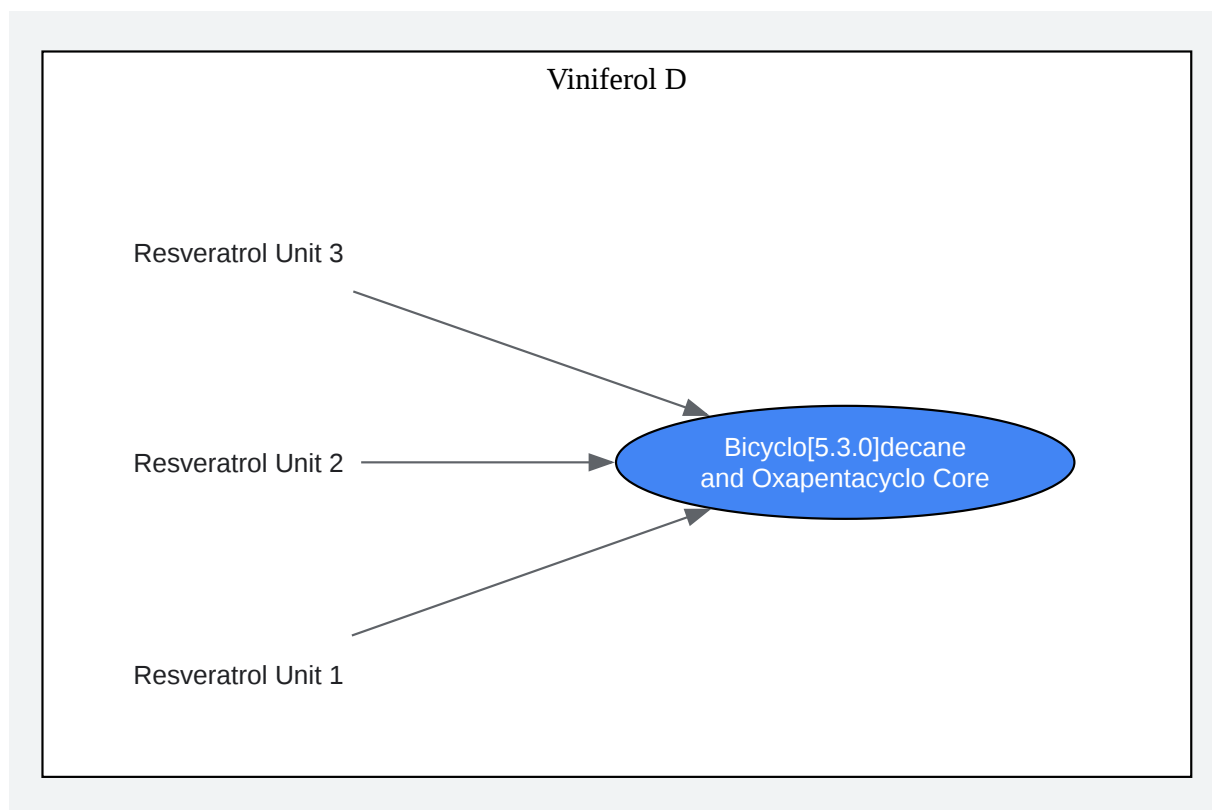
Viniferol D is characterized by a unique and complex polycyclic structure. It is a stilbenetrimer, meaning it is formed from the oxidative coupling of three resveratrol units. The core of its structure features a bicyclo[5.3.0]decane ring system.

The systematic IUPAC name for **Viniferol D** is 2-(3,5-dihydroxyphenyl)-3,9,17-tris(4-hydroxyphenyl)-8-oxapentacyclo[8.7.2.04,18.07,19.011,16]nonadeca-4(18),5,7(19),11(16),12,14-hexaene-5,13,15-triol. Its structure has been elucidated primarily through spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Physicochemical Data

Property	Value	Reference
Molecular Formula	C ₄₂ H ₃₂ O ₉	[1]
Molecular Weight	680.70 g/mol	[1]
Appearance	Powder	[1]
Source	Stems of Vitis vinifera	[1][2]

Chemical Structure Diagram



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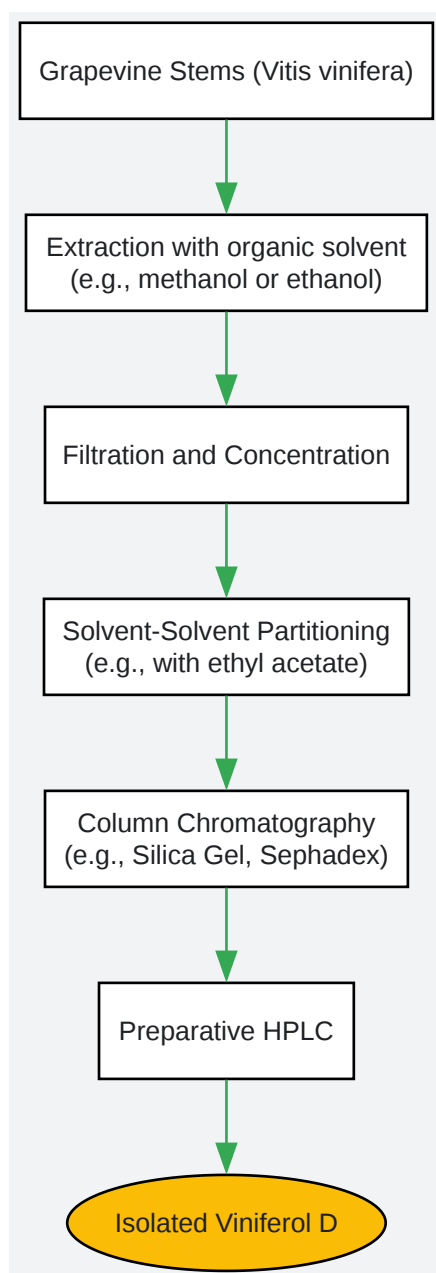
Caption: A simplified representation of the connectivity in **Viniferol D**, highlighting the three resveratrol units linked to a complex polycyclic core.

Experimental Protocols

Isolation of Viniferol D from *Vitis vinifera*

While a specific, detailed protocol for the isolation of **Viniferol D** is not readily available in the public domain, a general methodology can be inferred from the isolation of other stilbenoids from grapevine stems.

Workflow for Stilbenoid Isolation:



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Caption: A generalized workflow for the isolation of stilbenoids like **Viniferol D** from grapevine stems.

Methodology:

- **Collection and Preparation of Plant Material:** Stems of *Vitis vinifera* are collected, air-dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is extracted with a suitable organic solvent, such as methanol or ethanol, at room temperature for an extended period. This process is often repeated multiple times to ensure exhaustive extraction.
- **Concentration:** The resulting extracts are combined and concentrated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is then subjected to solvent-solvent partitioning to separate compounds based on their polarity. For stilbenoids, partitioning between water and ethyl acetate is common, with the target compounds typically concentrating in the ethyl acetate fraction.
- **Chromatographic Purification:** The enriched fraction is further purified using a series of column chromatography techniques. This may involve silica gel chromatography followed by size-exclusion chromatography (e.g., Sephadex LH-20) to separate compounds based on size and polarity.
- **High-Performance Liquid Chromatography (HPLC):** Final purification is often achieved using preparative HPLC, which provides high resolution and yields pure **Viniferol D**.

Spectroscopic Analysis

The structural elucidation of **Viniferol D** relies heavily on modern spectroscopic techniques.

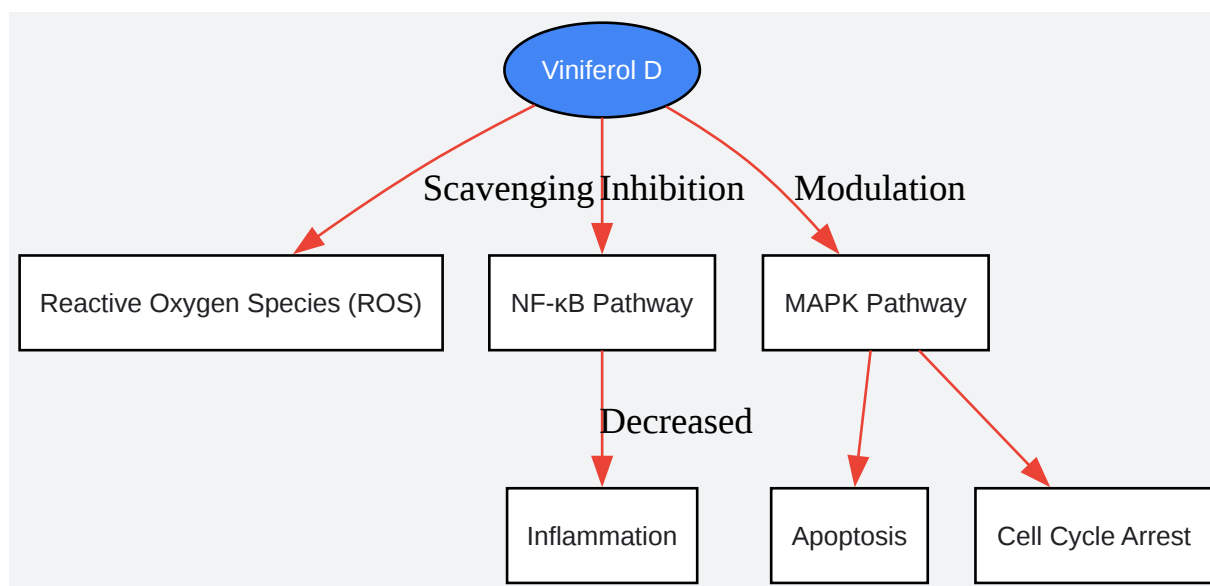
- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition of the molecule.
- **Nuclear Magnetic Resonance (NMR):** Both ^1H -NMR and ^{13}C -NMR spectroscopy are essential for determining the carbon-hydrogen framework of the molecule. Advanced 2D-

NMR techniques, such as COSY, HSQC, and HMBC, are employed to establish the connectivity between different atoms and to elucidate the complex stereochemistry of the molecule.

Biological Activity and Signaling Pathways

The biological activities of many stilbenoids, particularly resveratrol and its oligomers, are well-documented and include antioxidant, anti-inflammatory, and potential anticancer effects. While specific studies on the signaling pathways directly modulated by **Viniferol D** are limited, it is hypothesized to share some mechanisms with other resveratrol derivatives.

Potential Signaling Pathways:



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Caption: Hypothesized signaling pathways potentially modulated by **Viniferol D**, based on the known activities of related stilbenoids.

It has been suggested that **Viniferol D** may possess inhibitory activity against hepatitis C. Further research is necessary to fully elucidate its specific biological targets and mechanisms of action.

Conclusion

Viniferol D is a structurally intricate natural product with potential for further investigation in the fields of medicinal chemistry and drug discovery. Its complex stereochemistry presents a significant challenge for total synthesis, which, if overcome, could pave the way for the generation of analogs with enhanced biological activity. A deeper understanding of its specific molecular targets and signaling pathways will be crucial in unlocking its therapeutic potential. The information provided in this guide serves as a foundational resource for researchers and professionals dedicated to advancing the science of natural product-based drug development.

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